

# Performance of different SPE cartridges for 2,3-Dinitrotoluene pre-concentration

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## Compound of Interest

Compound Name: 2,3-Dinitrotoluene

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## A Comparative Guide to SPE Cartridges for 2,3-Dinitrotoluene Pre-concentration

For researchers and scientists engaged in the analysis of nitroaromatic compounds, such as **2,3-Dinitrotoluene** (2,3-DNT), effective sample pre-concentration is a critical step to achieve the low detection limits required for environmental and forensic applications. Solid-Phase Extraction (SPE) is a widely adopted technique for this purpose, offering a more efficient and rapid alternative to traditional liquid-liquid extraction.<sup>[1]</sup> The choice of SPE sorbent is paramount and directly influences recovery, selectivity, and overall analytical performance. This guide provides a comparison of different SPE cartridges used for the pre-concentration of 2,3-DNT and related compounds, supported by available performance data and a detailed experimental protocol.

## Performance Comparison of SPE Sorbents

The selection of an appropriate SPE sorbent is crucial for the effective isolation and concentration of analytes from complex matrices. For dinitrotoluenes and other explosives, several types of sorbents have been evaluated. Polymeric reversed-phase sorbents are often favored over traditional silica-based C18 for their enhanced retention of more polar explosive compounds.<sup>[2]</sup>

The table below summarizes the performance of various SPE cartridges for the recovery of dinitrotoluenes and other related explosive compounds. It is important to note that performance

can vary based on the specific sample matrix, pH, and the full methodology employed.

SPE Sorbent/Cartridge	Analyte(s)	Matrix	Recovery (%)	RSD (%)	Analytical Method
Dionex SolEx SPE HRPHS	2,6-Dinitrotoluene	Tap Water	103.01	6.04	HPLC-UV
Dionex SolEx SPE HRPHS	2,4-Dinitrotoluene	Tap Water	104.98	3.86	HPLC-UV
Hierarchical Organosilicate (MMI)	Dinitrotoluene (DNT)	Deionized Water	>89	Not Specified	HPLC
LiChrolut EN	Dinitrotoluene (DNT)	Deionized Water	Comparable to MMI	Not Specified	HPLC
Sep-Pak (Type not specified)	Dinitrotoluene (DNT)	Deionized Water	Lower than MMI	Not Specified	HPLC
Oasis HLB	General Explosives	Simulated Forensic	Good (Qualitative)	Not Specified	LC/MS
LiChrolut RP-18	General Explosives	Simulated Forensic	Lower than Polymeric	Not Specified	LC/MS

Data compiled from multiple sources.[2][3][4] Note that the "DNT" entry from the Hierarchical Organosilicate study did not specify the isomer.

From the data, the Dionex SolEx SPE HRPHS, a hydrophilic-lipophilic balanced polymeric sorbent, demonstrates excellent recovery rates and good precision for both 2,4-DNT and 2,6-DNT in tap water samples.[4] Another study highlighted that a novel hierarchical organosilicate material (MMI) provided effective recovery of DNT (>89%), comparable to the commercial LiChrolut EN polymeric sorbent.[3] In a comparison for forensic sample clean-up, the polymeric Oasis HLB sorbent was found to be the most convenient for limiting the co-extraction of matrix components, which is crucial for sensitive LC/MS analysis.[2]

# Experimental Protocol: SPE of Dinitrotoluenes from Water

The following is a representative experimental protocol for the pre-concentration of dinitrotoluenes from an aqueous sample using an automated SPE system with a hydrophilic reversed-phase cartridge. This protocol is based on the methodology described for the analysis of explosives in water.<sup>[4]</sup>

## 1. Materials and Reagents:

- SPE Cartridge: Dionex SolEx SPE HRPHS (500 mg bed weight, 6 mL)
- Methanol (HPLC Grade)
- Acetonitrile (HPLC Grade)
- Reagent Water (HPLC Grade)
- Automated SPE System (e.g., Dionex AutoTrace 280)
- Analytical Column: Acclaim Explosives E2

## 2. SPE Procedure:

- Step 1: Cartridge Conditioning
  - Condition the SPE cartridge by passing 5.0 mL of methanol through it, directing the effluent to waste.<sup>[4]</sup>
  - Follow with 10.0 mL of reagent water, also to waste.<sup>[4]</sup> Ensure about 1mm of solvent remains above the sorbent bed to prevent it from drying out.<sup>[1]</sup>
- Step 2: Sample Loading
  - Load 100.0 mL of the aqueous sample onto the conditioned cartridge at a consistent flow rate of 10 mL/min.<sup>[4]</sup>
- Step 3: Cartridge Washing (Interference Removal)

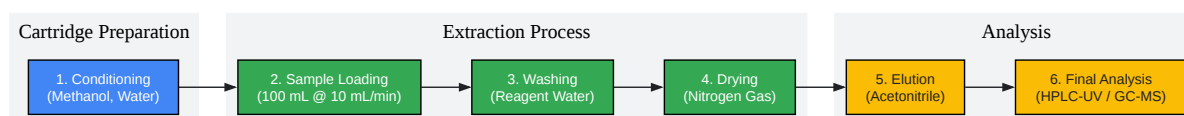
- Rinse the cartridge with 5.0 mL of reagent water to remove any hydrophilic matrix interferences.[4] Direct the effluent to waste.
- Step 4: Drying
  - Dry the cartridge thoroughly by passing a stream of inert gas (e.g., nitrogen) through it for 5.0 minutes.[4] This step is critical for removing residual water before elution with an organic solvent.
- Step 5: Elution
  - Elute the retained analytes (including 2,3-DNT) from the cartridge using an appropriate volume of acetonitrile (e.g., 5.0 mL).[4] Collect the eluate in a suitable collection vessel.

### 3. Post-Elution and Analysis:

- The collected eluate can be concentrated further if necessary by gentle evaporation under a stream of nitrogen.
- Reconstitute the residue in a suitable solvent compatible with the analytical instrument.
- Analyze the final extract using an appropriate technique such as HPLC-UV or GC-MS.[4][5]

## Experimental Workflow Diagram

The following diagram illustrates the key steps in the Solid-Phase Extraction workflow for 2,3-DNT pre-concentration.



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